

Using 2-(Azepan-1-yl)-N-methylethanamine as a pharmaceutical intermediate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(Azepan-1-yl)-N-methylethanamine

CAS No.: 118808-13-2

Cat. No.: B3218262

[Get Quote](#)

An In-Depth Guide to the Application of **2-(Azepan-1-yl)-N-methylethanamine** as a Pharmaceutical Intermediate

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the utilization of **2-(Azepan-1-yl)-N-methylethanamine**. This versatile secondary amine serves as a critical building block in the synthesis of complex active pharmaceutical ingredients (APIs). Our focus will be on its principal application in the synthesis of the antihistamine, Emedastine, detailing the underlying chemical principles, step-by-step protocols, and analytical validation methods.

Introduction to the Intermediate

2-(Azepan-1-yl)-N-methylethanamine is a bifunctional organic molecule featuring a saturated seven-membered azepane ring and a secondary amine. This unique structure makes it a valuable synthon in medicinal chemistry for introducing a lipophilic and flexible azepane moiety

into a target molecule.[1] Its primary utility lies in its role as a nucleophile, enabling the formation of carbon-nitrogen bonds crucial for constructing various drug scaffolds.[2]

Physicochemical and Safety Profile

A thorough understanding of the intermediate's properties and handling requirements is paramount for its safe and effective use in a laboratory setting.

Property	Value	Reference
IUPAC Name	2-(azepan-1-yl)-N-methylethanamine	[3]
Molecular Formula	C ₉ H ₂₀ N ₂	[3]
Molecular Weight	156.27 g/mol	[3]
CAS Number	165999956 (dihydrochloride)	[3]
Appearance	Varies; often a liquid or low-melting solid	[4]
Predicted XlogP	1.6	[3]
Storage	Store in a cool, dry, well-ventilated area.[5]	[5]

Safety Precautions: Substances of this chemical class can be hazardous. While specific data for the free base is limited, related compounds exhibit properties requiring careful handling. Always consult the most current Safety Data Sheet (SDS) before use. General precautions include:

- **Handling:** Use only under a chemical fume hood.[5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6] Avoid breathing vapors or dust.[7]
- **Hazards:** May be harmful if swallowed or in contact with skin and can cause skin and eye irritation or burns.[7]

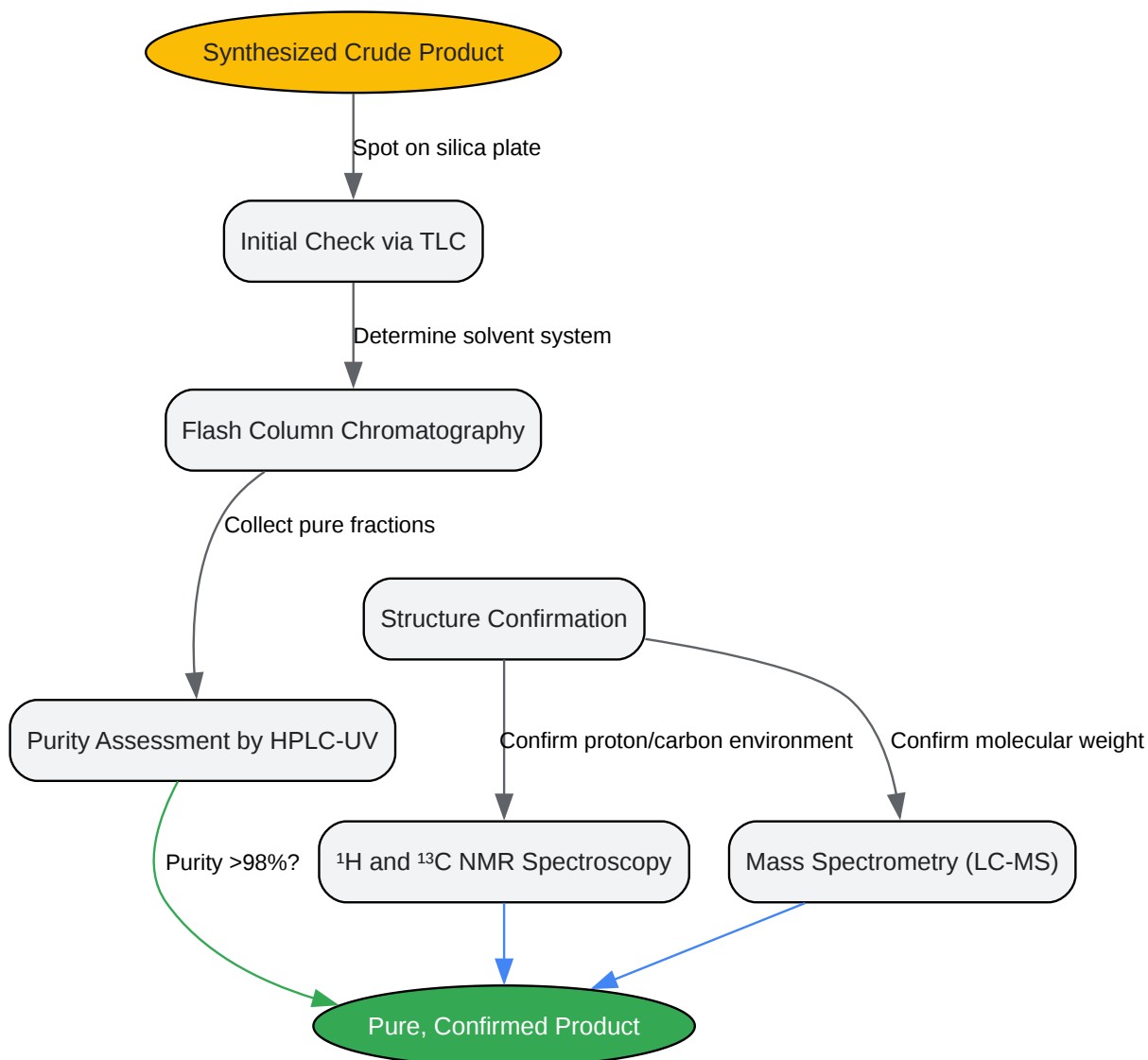
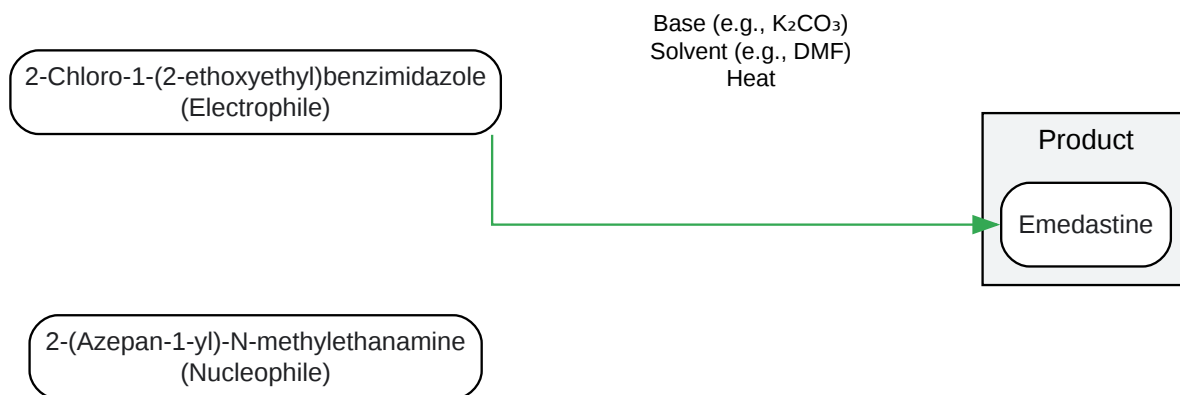
- First Aid: In case of contact, immediately flush eyes or skin with copious amounts of water. If inhaled, move to fresh air. Seek immediate medical attention if swallowed or if irritation persists.[7]

Core Application: Synthesis of Emedastine

The most prominent application of **2-(Azepan-1-yl)-N-methylethanamine** is in the synthesis of Emedastine, a potent and selective H1 histamine receptor antagonist.[8][9] Emedastine is the active ingredient in ophthalmic solutions used for the relief of symptoms associated with allergic conjunctivitis.[8][10]

The synthesis leverages the nucleophilic character of the secondary amine on the N-methylethanamine side chain. This amine attacks an electrophilic carbon on a substituted benzimidazole precursor, typically a 2-halobenzimidazole, via a nucleophilic aromatic substitution (S_NAr) or related coupling reaction.

An improved synthetic method for Emedastine highlights the reaction between a key intermediate like 2-chloro-1-(2-ethoxyethyl) benzimidazole and a nucleophilic amine.[11] This reaction forms the crucial C-N bond that links the benzimidazole core to the azepane-containing side chain.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. idus.us.es \[idus.us.es\]](http://idus.us.es)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](http://pdf.benchchem.com)
- [3. PubChemLite - \[2-\(azepan-1-yl\)ethyl\]\(methyl\)amine dihydrochloride \(C9H20N2\) \[pubchemlite.lcsb.uni.lu\]](http://pubchemlite.lcsb.uni.lu)
- [4. N-\[2-\(azepan-1-yl\)ethyl\]cyclobutanamine | 1248947-58-1 \[sigmaaldrich.com\]](http://sigmaaldrich.com)
- [5. fishersci.com \[fishersci.com\]](http://fishersci.com)
- [6. echemi.com \[echemi.com\]](http://echemi.com)
- [7. sigmaaldrich.com \[sigmaaldrich.com\]](http://sigmaaldrich.com)
- [8. Emedastine - Wikipedia \[en.wikipedia.org\]](http://en.wikipedia.org)
- [9. accessdata.fda.gov \[accessdata.fda.gov\]](http://accessdata.fda.gov)
- [10. US5441958A - Ophthalmic compositions comprising emedastine and methods for their use - Google Patents \[patents.google.com\]](http://patents.google.com)
- [11. Improved Synthetic Method and Characterization of Emedastine Difumarate \[yyhx.ciac.jl.cn\]](http://yyhx.ciac.jl.cn)
- To cite this document: BenchChem. [Using 2-(Azepan-1-yl)-N-methylethanamine as a pharmaceutical intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3218262/docs#using-2-azepan-1-yl-n-methylethanamine-as-a-pharmaceutical-intermediate\]](https://www.benchchem.com/product/b3218262/docs#using-2-azepan-1-yl-n-methylethanamine-as-a-pharmaceutical-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)